

# Personal protective equipment for handling 6-Methoxy-5-nitropyrimidin-4-amine

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## Compound of Interest

Compound Name: 6-Methoxy-5-nitropyrimidin-4-amine

Cat. No.: B2633880

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## Essential Safety and Handling Guide for 6-Methoxy-5-nitropyrimidin-4-amine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **6-Methoxy-5-nitropyrimidin-4-amine**. The following procedures are based on best practices for handling aromatic amines and nitro compounds, as a specific Safety Data Sheet (SDS) for this compound was not located in the initial search.

### Chemical Profile:

Property	Value	Source
Chemical Name	6-Methoxy-5-nitropyrimidin-4-amine	PubChem[1]
CAS Number	73318-75-9	ChemicalBook[2]
Molecular Formula	C5H6N4O3	PubChem[1]
Molecular Weight	170.13 g/mol	PubChem[1]
Appearance	Solid	Elex Biotech LLC[3]
Storage	2-8°C, under inert atmosphere, protected from light	Elex Biotech LLC[3]

## Immediate Safety Precautions

Due to its chemical structure as an aromatic amine and a nitro compound, **6-Methoxy-5-nitropyrimidin-4-amine** should be handled with caution. Aromatic amines can be toxic and may be absorbed through the skin.<sup>[4][5]</sup> Nitro compounds can be reactive and may have specific handling requirements.

Personal Protective Equipment (PPE):

Proper PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles or Face Shield	Conforming to EN166 (EU) or NIOSH (US) standards.[6] A face shield should be used when there is a risk of splashing.[7][8]	Protects eyes from splashes and airborne particles.
Hand Protection	Chemical-resistant gloves	Nitrile, neoprene, or butyl gloves are generally recommended for handling aromatic amines.[7] Always check the glove manufacturer's resistance guide for the specific chemical.	Prevents skin contact and absorption.[4]
Body Protection	Laboratory Coat	Flame-retardant material is advisable.	Protects skin and personal clothing from contamination.
Respiratory Protection	Full-face respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if engineering controls are insufficient or if irritation is experienced.[9]	Prevents inhalation of dust or aerosols.

#### Engineering Controls:

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[9][10]

- Safety Equipment: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.<sup>[9]</sup>

## Operational Plan: Step-by-Step Handling Procedure

- Preparation:
  - Before starting any work, thoroughly review this guide and any available safety information for similar compounds.
  - Ensure all necessary PPE is available and in good condition.
  - Prepare the work area by ensuring it is clean, uncluttered, and within a certified chemical fume hood.
- Handling:
  - Wear the appropriate PPE as outlined in the table above.
  - Carefully weigh and transfer the solid compound, avoiding the generation of dust.
  - If creating solutions, add the solid to the solvent slowly to avoid splashing.
  - Keep containers tightly closed when not in use.<sup>[10]</sup>
- Spill Response:
  - In case of a small spill, carefully sweep up the solid material and place it in a sealed container for disposal.<sup>[9]</sup>
  - For larger spills, evacuate the area and follow your institution's emergency procedures.
  - Avoid breathing any dust or vapors.

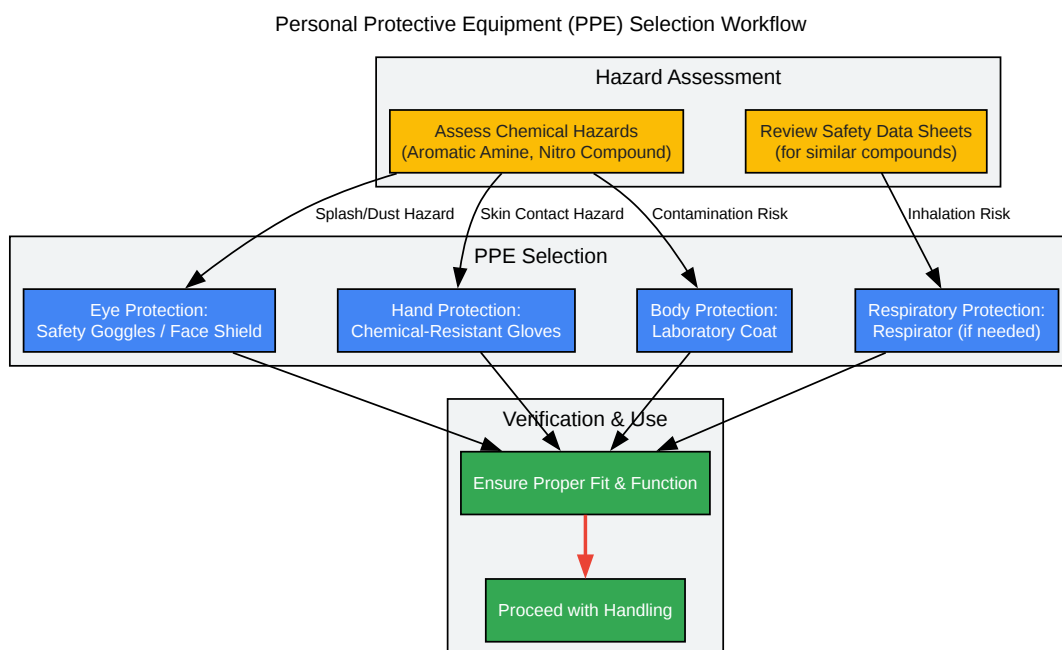
## Disposal Plan

- Waste Collection: All waste materials contaminated with **6-Methoxy-5-nitropyrimidin-4-amine**, including empty containers, used gloves, and absorbent materials, should be

collected in a designated, labeled hazardous waste container.

- Disposal Method: Dispose of the chemical waste through a licensed chemical destruction facility or by controlled incineration with flue gas scrubbing.[6] Do not discharge to sewer systems or contaminate water, foodstuffs, or feed.[6] Always follow local, state, and federal regulations for hazardous waste disposal.

### PPE Selection Workflow



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Caption: Logical workflow for selecting appropriate PPE when handling **6-Methoxy-5-nitropyrimidin-4-amine**.

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## References

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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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